

Physicochemical Properties of Oxazole-4-carboximidamide: An In-depth Technical Guide

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Compound of Interest

Compound Name: Oxazole-4-carboximidamide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **Oxazole-4-carboximidamide**, a heterocyclic compound of interest in medicinal chemistry and drug discovery. Due to the limited availability of direct experimental data for this specific molecule, this document presents predicted data for the closely related analogue, Oxazole-4-carboxamide, and outlines the detailed experimental protocols required to determine the precise physicochemical characteristics of **Oxazole-4-carboximidamide**. The provided methodologies are standard in the pharmaceutical industry and are intended to guide researchers in obtaining accurate and reliable data for this compound.

Data Presentation

The following tables summarize the available predicted physicochemical data for Oxazole-4-carboxamide and highlight the properties that require experimental determination for **Oxazole-4-carboximidamide**.

Table 1: Predicted Physicochemical Properties of a Related Compound: Oxazole-4-carboxamide

Property	Predicted Value	Source
Molecular Formula	C4H4N2O2	[1]
Molecular Weight	112.09 g/mol	[1]
pKa	14.68 ± 0.50	[1]
Appearance	White to off-white Solid	[1]

Table 2: Physicochemical Properties of **Oxazole-4-carboximidamide** to be Experimentally Determined

Property	Value
pKa	To Be Determined
logP	To Be Determined
Aqueous Solubility	To Be Determined
Melting Point	To Be Determined
Chemical Stability	To Be Determined

Experimental Protocols

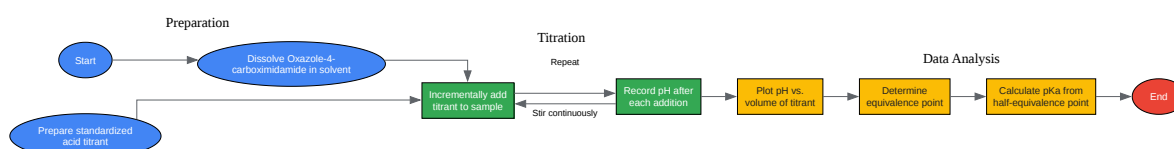
Accurate determination of the physicochemical properties of **Oxazole-4-carboximidamide** is crucial for its development as a potential therapeutic agent. The following sections detail the standard experimental protocols for measuring its pKa, logP, solubility, melting point, and stability.

pKa Determination by Potentiometric Titration

The acid dissociation constant (pKa) is a critical parameter that influences the ionization state of a molecule at a given pH, which in turn affects its solubility, permeability, and target binding. Amidines are known to be strong bases.[2]

Methodology:

- **Sample Preparation:** A precisely weighed amount of **Oxazole-4-carboximide** is dissolved in a suitable solvent, typically a mixture of water and an organic co-solvent (e.g., ethanol or methanol) to ensure solubility.[3]
- **Titration Setup:** The solution is placed in a thermostated vessel equipped with a calibrated pH electrode and a magnetic stirrer.[3]
- **Titration:** A standardized solution of a strong acid (e.g., HCl) is incrementally added to the sample solution using a precision burette.
- **Data Acquisition:** The pH of the solution is recorded after each addition of the titrant.
- **Data Analysis:** A titration curve is generated by plotting the pH versus the volume of titrant added. The equivalence point is determined from the inflection point of the curve. The pKa is then calculated from the pH at the half-equivalence point.[3]



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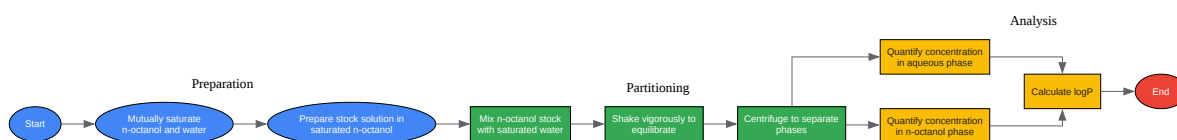
Figure 1: Workflow for pKa determination by potentiometric titration.

logP Determination by Shake-Flask Method

The partition coefficient (logP) is a measure of a compound's lipophilicity and is a key determinant of its absorption, distribution, metabolism, and excretion (ADME) properties. The shake-flask method is the gold standard for logP determination.[4][5]

Methodology:

- Solvent Preparation: n-Octanol and water are mutually saturated by stirring together for 24 hours, followed by separation of the two phases.
- Sample Preparation: A stock solution of **Oxazole-4-carboximidamide** is prepared in the pre-saturated n-octanol.
- Partitioning: A known volume of the n-octanol stock solution is mixed with a known volume of pre-saturated water in a flask.
- Equilibration: The mixture is shaken vigorously for a set period (e.g., 1 hour) to allow for the partitioning of the compound between the two phases.[6] The mixture is then centrifuged to ensure complete phase separation.
- Quantification: The concentration of **Oxazole-4-carboximidamide** in both the n-octanol and aqueous phases is determined using a suitable analytical technique, such as UV-Vis spectroscopy or HPLC.
- Calculation: The logP is calculated as the base-10 logarithm of the ratio of the concentration in the n-octanol phase to the concentration in the aqueous phase.[4]



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Figure 2: Workflow for logP determination by the shake-flask method.

Aqueous Solubility Determination

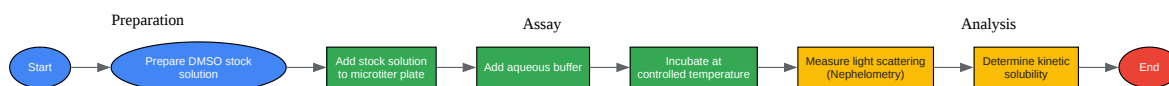
Aqueous solubility is a fundamental property that affects a drug's dissolution rate and bioavailability. Both kinetic and thermodynamic solubility assays are commonly employed in drug discovery.[7]

Kinetic Solubility Assay by Nephelometry:

This high-throughput method is useful for early-stage drug discovery.[7][8]

Methodology:

- Stock Solution: A stock solution of **Oxazole-4-carboximidamide** is prepared in dimethyl sulfoxide (DMSO).[9]
- Plate Setup: A small volume of the DMSO stock solution is added to the wells of a microtiter plate.[8]
- Buffer Addition: An aqueous buffer (e.g., phosphate-buffered saline, PBS) is added to each well.[8]
- Incubation: The plate is incubated for a defined period (e.g., 2 hours) at a controlled temperature.[8]
- Measurement: The light scattering caused by any precipitate is measured using a nephelometer.[8]
- Data Analysis: The solubility is determined by identifying the concentration at which precipitation occurs.



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Figure 3: Workflow for kinetic solubility determination by nephelometry.

Thermodynamic Solubility Assay (Shake-Flask Method):

This method measures the equilibrium solubility and is important for lead optimization and formulation development.[\[10\]](#)

Methodology:

- **Sample Preparation:** An excess amount of solid **Oxazole-4-carboximidamide** is added to a vial containing an aqueous buffer.
- **Equilibration:** The vial is agitated (e.g., on a shaker) for an extended period (e.g., 24-48 hours) at a constant temperature to ensure equilibrium is reached.[\[7\]](#)
- **Separation:** The undissolved solid is removed by filtration or centrifugation.
- **Quantification:** The concentration of the dissolved compound in the filtrate or supernatant is determined by a suitable analytical method (e.g., HPLC-UV).
- **Result:** The measured concentration represents the thermodynamic solubility.

Melting Point Determination

The melting point is a key indicator of a compound's purity and is a fundamental physical property.[\[11\]](#)

Methodology:

- **Sample Preparation:** A small amount of finely powdered **Oxazole-4-carboximidamide** is packed into a capillary tube.[\[12\]](#)
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, which consists of a heated block and a thermometer or a digital temperature sensor.[\[13\]](#)
- **Heating:** The sample is heated at a controlled rate. An initial rapid heating can be used to determine an approximate melting range, followed by a slower heating rate (e.g., 1-2 °C/min) for a more accurate measurement.

- Observation: The temperatures at which the substance begins to melt and completely liquefies are recorded. This range is the melting point of the compound.[12] Pure compounds typically have a sharp melting point range of 0.5-1°C.

Chemical Stability Testing

Stability testing is essential to determine the shelf-life of a drug substance and to identify appropriate storage conditions.[14][15]

Methodology:

- Protocol Design: A stability testing protocol is established, defining the batches to be tested, storage conditions (temperature, humidity, and light), testing frequency, and analytical methods.[16]
- Storage: Samples of **Oxazole-4-carboximidamide** are stored in controlled environmental chambers under various conditions, such as:
 - Long-term: 25°C/60% RH
 - Intermediate: 30°C/65% RH
 - Accelerated: 40°C/75% RH[17]
- Testing: At specified time points, samples are withdrawn and analyzed for properties such as:
 - Appearance
 - Assay (potency)
 - Degradation products (by HPLC)
- Data Analysis: The data is analyzed to determine the rate of degradation and to establish a retest period or shelf-life for the compound.[18]

Biological Context of Oxazole Derivatives

Oxazole-containing compounds are a significant class of heterocycles in medicinal chemistry, known to exhibit a wide range of biological activities.[19][20] These activities include antimicrobial, anticancer, anti-inflammatory, and antidiabetic properties.[19][21] The oxazole ring can act as a bioisostere for amide and ester groups, potentially enhancing pharmacological activity through interactions like hydrogen bonding.[22] The specific biological targets and signaling pathways for **Oxazole-4-carboximidamide** have not yet been elucidated and represent an important area for future research.

In conclusion, while direct experimental data for **Oxazole-4-carboximidamide** is currently scarce, this guide provides the necessary framework for its comprehensive physicochemical characterization. The detailed experimental protocols will enable researchers to generate the critical data needed to advance the understanding and potential development of this compound.

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